

# Essential Safety and Logistical Information for Handling Lacto-N-Biose I

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## Compound of Interest

Compound Name: *lacto-N-biose I*

Cat. No.: B043321

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For researchers, scientists, and drug development professionals, the safe and efficient handling of laboratory reagents is paramount. This document provides essential safety protocols, operational plans, and disposal guidance for **Lacto-N-Biose I**, a key disaccharide in glycobiology research. Adherence to these procedures will help ensure a safe laboratory environment and maintain the integrity of your research.

## Physical and Chemical Properties

**Lacto-N-biose I** is a disaccharide composed of galactose and N-acetylglucosamine.<sup>[1]</sup> It is typically a white to off-white powder that is soluble in water.<sup>[1]</sup> Proper storage is critical to maintain its stability, with recommended temperatures between -20°C and -80°C.<sup>[1][2][3]</sup>

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>25</sub> NO <sub>11</sub>	[4]
Molecular Weight	383.35 g/mol	[4][5]
CAS Number	50787-09-2	[4][5]
Appearance	White to off-white powder	[1]
Melting Point	175.0 °C	[5]
Boiling Point	858.1 °C	[5]
Flash Point	434.9 °C	[5]
Solubility	Soluble in water	[1]
Storage Temperature	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year.	[2][3][5]

## Personal Protective Equipment (PPE)

When handling **Lacto-N-biose I**, especially in its powdered form, the following personal protective equipment should be worn to minimize exposure and ensure safety.

PPE Category	Item	Justification
Eye and Face Protection	Safety glasses with side shields or safety goggles.	Protects against airborne powder and potential splashes.
Hand Protection	Nitrile or latex gloves.	Prevents direct skin contact.
Body Protection	Laboratory coat.	Protects clothing and skin from contamination.
Respiratory Protection	Generally not required under normal use with adequate ventilation. A dust mask may be used if there is a risk of generating significant amounts of dust.	Minimizes inhalation of airborne particles.

## Operational Plan: Safe Handling and Disposal

A systematic approach to handling **Lacto-N-biose I** from receipt to disposal is crucial for laboratory safety and experimental success.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Verify that the product matches the order specifications.
- Store the container in a designated, well-ventilated, and dry location at the recommended temperature of -20°C or colder.[\[2\]](#)[\[3\]](#)[\[5\]](#)

### 2. Preparation and Handling:

- Before handling, ensure all required PPE is correctly worn.
- Work in a clean, uncluttered area, preferably in a chemical fume hood or a well-ventilated space to minimize inhalation of any airborne powder.
- When weighing the solid, handle it carefully to avoid creating dust.

- For creating solutions, add the powder to the solvent slowly to prevent splashing. If solubility is an issue, the tube can be gently heated to 37°C and sonicated.[3]

### 3. Spill Response:

- Small Spills (<1 gram):
  - Wear appropriate PPE.
  - Gently sweep up the powder, avoiding dust generation. A damp cloth can be used to clean the spill area.
- Large Spills (>1 gram):
  - Restrict access to the area.
  - Increase ventilation.
  - Wear appropriate PPE, including respiratory protection if necessary.
  - Cover the spill with a damp absorbent material to prevent dust from becoming airborne.
  - Carefully scoop the material into a labeled container for disposal.
  - Thoroughly decontaminate the spill area.

### 4. Disposal Plan:

- Unused **Lacto-N-biose I** and any waste containing the compound should be disposed of in accordance with local, state, and federal regulations.
- Do not dispose of the chemical down the drain.[6]
- Place waste material in a clearly labeled, sealed container.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

## Experimental Protocol Example: Enzymatic Production of Lacto-N-Biose I

**Lacto-N-biose I** can be produced enzymatically. A common method involves a one-pot reaction using four different enzymes.[7] This process highlights a typical laboratory application where the handling of this compound is necessary.

### Materials:

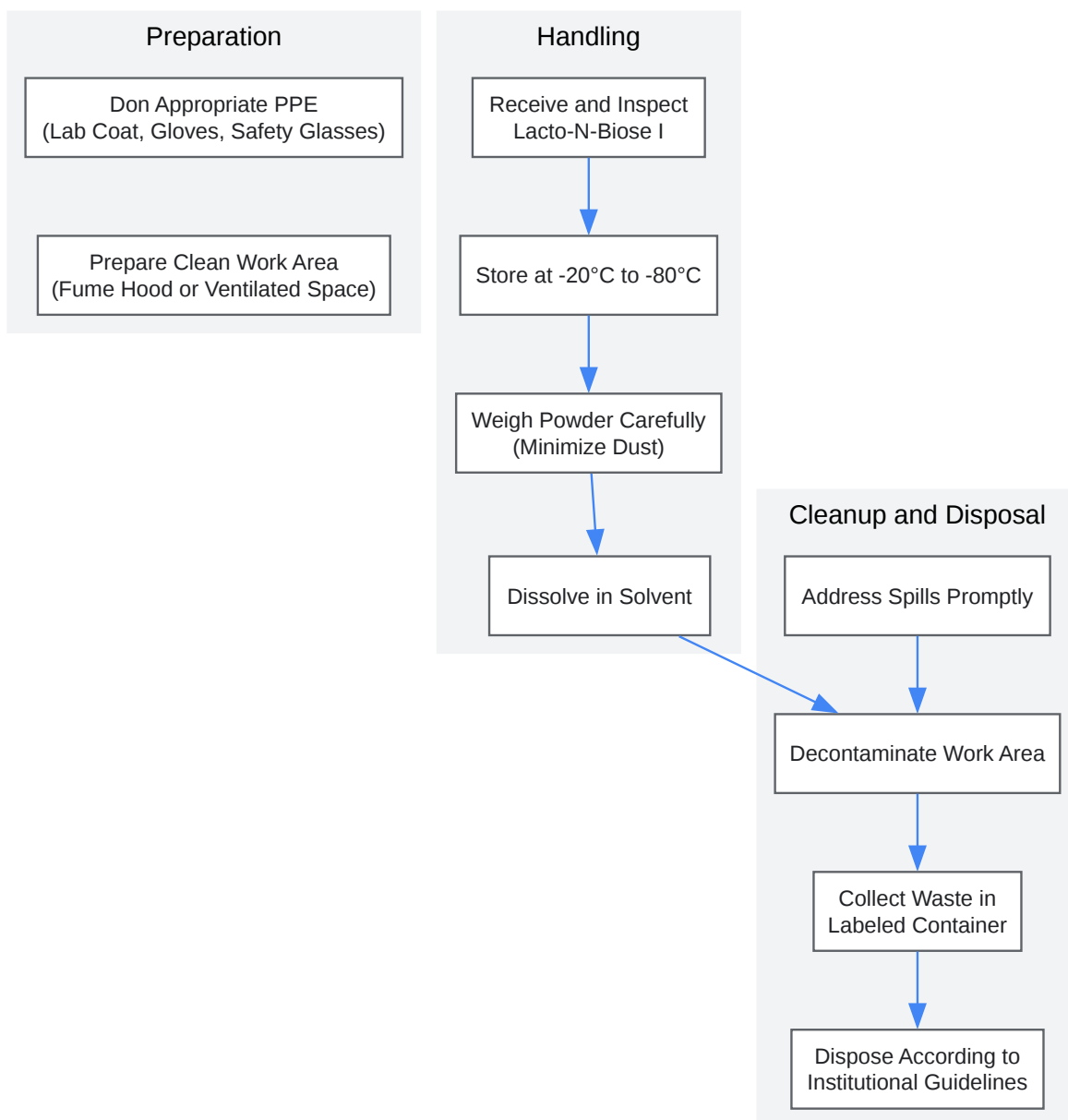
- Sucrose
- N-acetylglucosamine (GlcNAc)
- Sucrose phosphorylase
- UDP-glucose-hexose-1-phosphate uridylyltransferase
- UDP-glucose 4-epimerase
- Lacto-N-biose phosphorylase
- UDP-glucose
- Phosphate buffer

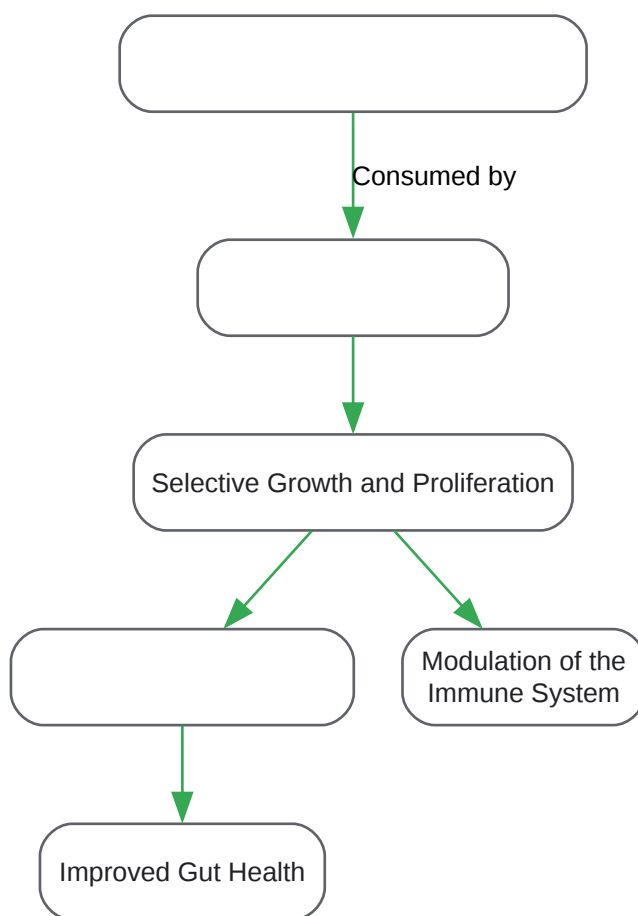
### Procedure:

- A reaction mixture is prepared containing sucrose, GlcNAc, UDP-glucose, and a phosphate buffer.
- The four enzymes (sucrose phosphorylase, UDP-glucose-hexose-1-phosphate uridylyltransferase, UDP-glucose 4-epimerase, and lacto-N-biose phosphorylase) are added to the mixture.
- The reaction is incubated, allowing for the enzymatic conversion to **Lacto-N-biose I**.
- Following the reaction, the **Lacto-N-biose I** product is isolated and purified, often through crystallization.

## Visualizations

### Workflow for Safe Handling of Lacto-N-Biose I





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